

Application Notes and Protocols for Thymine Glycol Detection Using Monoclonal Antibodies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Thymine glycol*

CAS No.: 2943-56-8

Cat. No.: B1216093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thymine glycol (5,6-dihydroxy-5,6-dihydrothymine) is a significant form of DNA damage induced by oxidative stress and ionizing radiation.^[1] Its detection and quantification are crucial for research in toxicology, oncology, and the development of therapeutics targeting DNA damage and repair pathways. Monoclonal antibodies specific to **thymine glycol** offer a highly sensitive and specific method for its detection in various biological samples. These application notes provide detailed protocols for the use of anti-**thymine glycol** monoclonal antibodies in competitive Enzyme-Linked Immunosorbent Assay (ELISA), Immuno-Slot Blot (ISB), and Immunohistochemistry (IHC), along with methods for preparing **thymine glycol**-containing DNA standards.

Featured Monoclonal Antibodies

Several monoclonal antibody clones have been developed for the detection of **thymine glycol**. This document focuses on two commercially available and well-characterized clones: 2E8 and 11C158.

Feature	Clone 2E8	Clone 11C158
Immunogen	Thymidine glycol polymer	Synthetic peptide corresponding to Thymine Glycol
Specificity	Specific for DNA fragments containing thymidine glycol and thymidine glycol polymer. [2][3] Does not cross-react with oxidized deoxycytidine, deoxyguanosine, or deoxyadenosine polymers, nor with free thymidine glycol.[2][3]	Recognizes Thymine Glycol from all species.
Isotype	Mouse IgG1 (kappa)[2]	Mouse IgG
Applications	Immunohistochemistry (IHC)[2][3]	ELISA, Western Blot

Quantitative Data Summary

The following table summarizes the reported quantitative performance of monoclonal antibody-based assays for **thymine glycol** detection.

Assay Type	Antibody/Method	Detection Limit	Quantitative Range	Reference
Competitive ELISA	Unspecified Monoclonal	2 fmoles of thymine glycol	1 thymine glycol per 220,000 thymines	[4]
Direct ELISA	Clone 2.6F.6B.6C	0.5 thymine glycols per 10,000 bp	Not specified	[5]
Inhibition ELISA	Clone 2.6F.6B.6C	1.5 thymine glycols per 10,000 bp	Not specified	[5]
Immuno-Slot Blot (ISB)	Unspecified Monoclonal	$\geq 0.1 \times 10^{-15}$ mol of O ⁴ -EtdThd/3 μ g DNA	Not specified	[6]
HPLC	Chemical Analysis	Not applicable	0.376 ± 0.026 nmol/kg/day (in human urine)	[7]

Experimental Protocols

Preparation of Thymine Glycol DNA Standards using Osmium Tetroxide

Warning: Osmium tetroxide (OsO₄) is highly toxic and volatile. All procedures must be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

This protocol describes the generation of **thymine glycol** lesions in DNA to be used as a positive control or for generating a standard curve in quantitative assays.

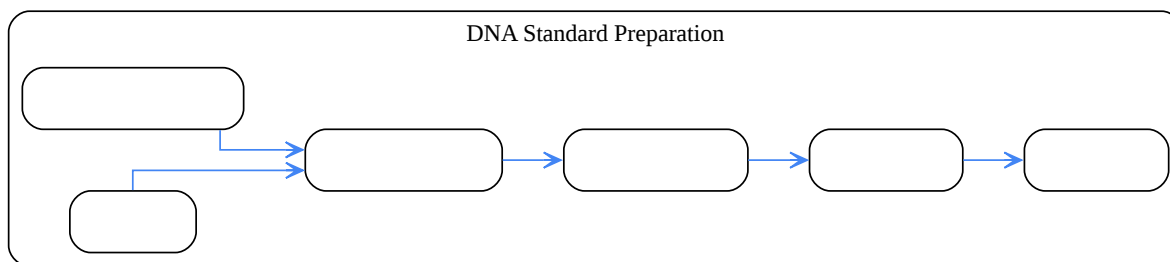
Materials:

- Purified DNA (e.g., calf thymus DNA, plasmid DNA)

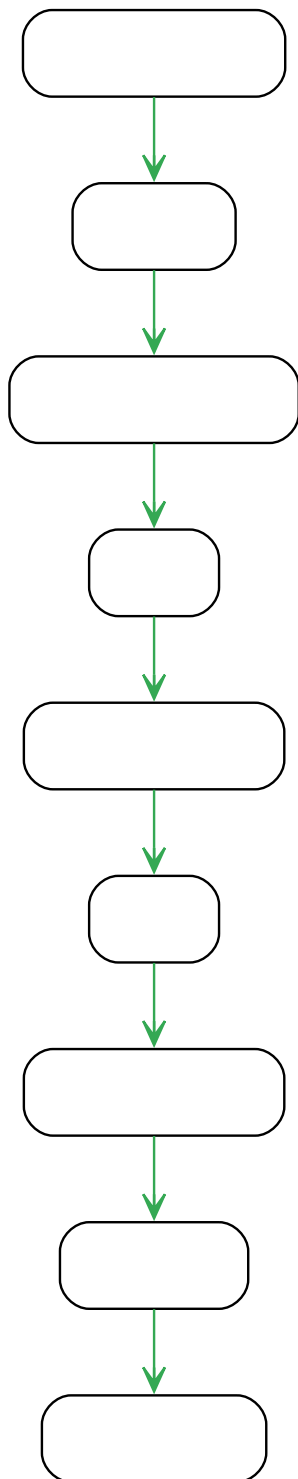
- Osmium tetroxide (OsO_4) solution (e.g., 2% in water)
- 10 mM Tris-HCl, pH 8.0
- Cold ether
- Sephadex G-50 columns
- Microcentrifuge

Procedure:

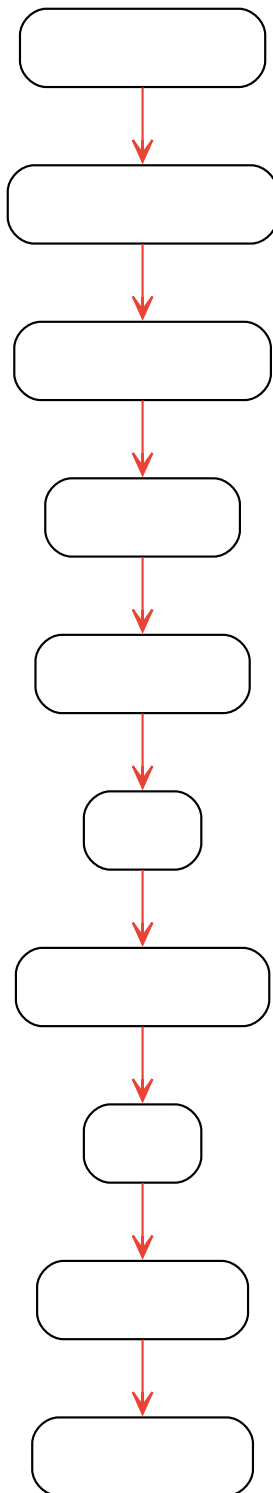
- **Reaction Setup:** In a microcentrifuge tube within a chemical fume hood, prepare a reaction mixture containing 125 ng/ μL of DNA in 10 mM Tris-HCl (pH 8.0).
- **OsO_4 Treatment:** Add OsO_4 to the DNA solution to a final concentration of 0.08% or 0.16%.
[8]
- **Incubation:** Incubate the reaction mixture at 30°C. The incubation time will determine the extent of **thymine glycol** formation. For example, incubation for 10 to 60 minutes can be tested.[8]
- **Reaction Termination:** To stop the reaction, extract the mixture three times with an equal volume of cold ether.[8] This step should be performed carefully to avoid splashing.
- **Purification:** Remove residual OsO_4 and byproducts by centrifuging the aqueous phase through a 1-ml Sephadex G-50 column.[8]
- **Quantification:** The concentration of the treated DNA should be determined using a spectrophotometer. The extent of **thymine glycol** formation can be quantified by methods such as HPLC or by using a calibrated immunoassay.

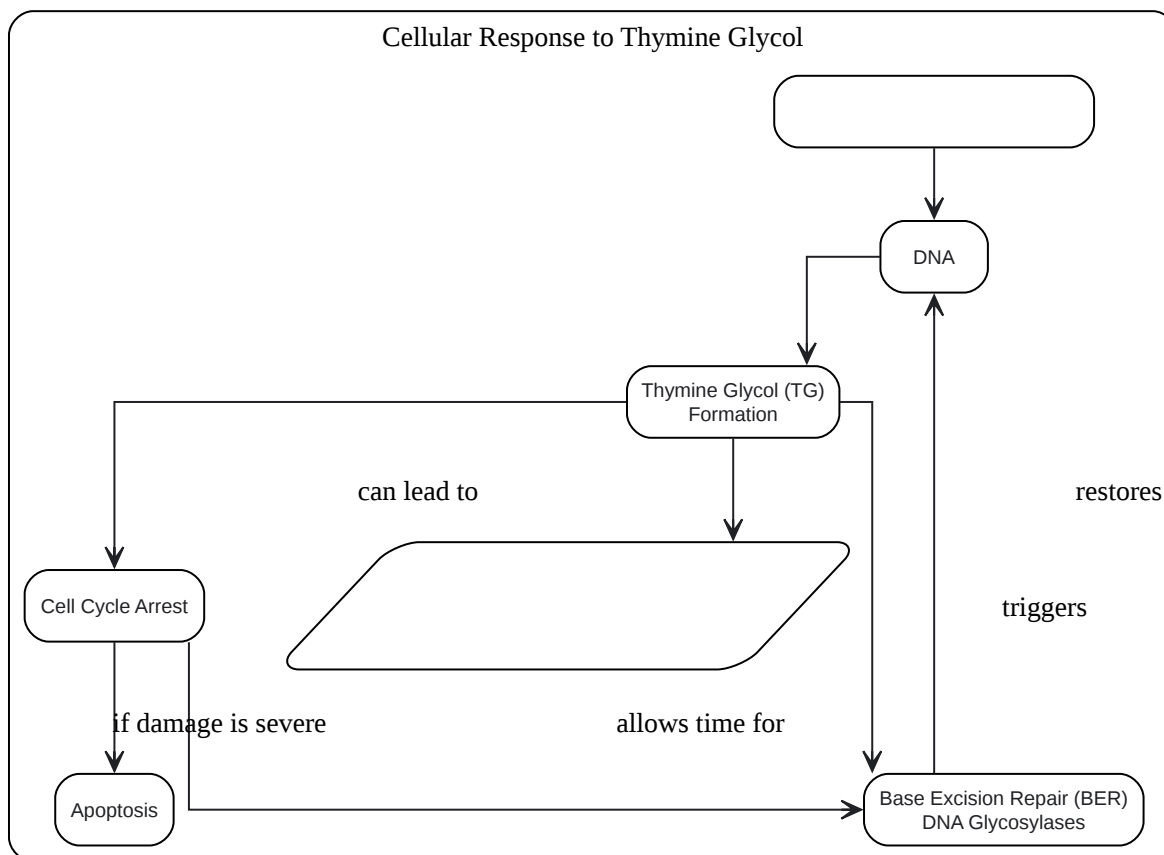


Competitive ELISA Workflow



Immuno-Slot Blot Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thymine glycol - Wikipedia [en.wikipedia.org]

- [2. adipogen.com \[adipogen.com\]](#)
- [3. Anti thymidineglycol monoclonal antibody: JaICA's OXIDATIVE STRESSMARKERS \[jaica.com\]](#)
- [4. Monoclonal antibody to DNA containing thymine glycol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Characterization of a monoclonal antibody to thymidine glycol monophosphate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Immuno-slot-blot: a highly sensitive immunoassay for the quantitation of carcinogen-modified nucleosides in DNA - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Oxidative damage to DNA: levels of thymine glycol and thymidine glycol in neoplastic human urines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. academic.oup.com \[academic.oup.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Thymine Glycol Detection Using Monoclonal Antibodies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216093/docs#application-notes-and-protocols-for-thymine-glycol-detection-using-monoclonal-antibodies\]](https://www.benchchem.com/product/b1216093/docs#application-notes-and-protocols-for-thymine-glycol-detection-using-monoclonal-antibodies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)